

Navigating the Disposal of R243: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: R243

Cat. No.: B15604284

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The proper disposal of any chemical is paramount to ensuring laboratory safety and environmental compliance. When it comes to a substance identified as "**R243**," the first and most critical step is to accurately identify the specific chemical, as "**R243**" is not a unique identifier and can refer to several different substances with vastly different properties and disposal requirements.

This guide provides a step-by-step process for identifying the specific "**R243**" in your laboratory and then proceeding with its safe and compliant disposal.

Step 1: Identify the Specific "R243" Substance

The identifier "**R243**" has been associated with multiple substances, each with distinct chemical properties and associated hazards. It is crucial to determine which "**R243**" you are working with before proceeding with any disposal procedures.

Actionable Steps for Identification:

- **Examine the Container Label:** The original container will have the most accurate information, including the full chemical name, manufacturer, and any hazard pictograms.
- **Consult the Safety Data Sheet (SDS):** The SDS is the most comprehensive source of information regarding the chemical's properties, hazards, handling, storage, and disposal. Your laboratory is required to maintain an SDS for every chemical in use.

- Review Purchasing Records: If the original container or SDS is not immediately available, check your laboratory's chemical inventory and purchasing records to identify the specific product that was ordered.

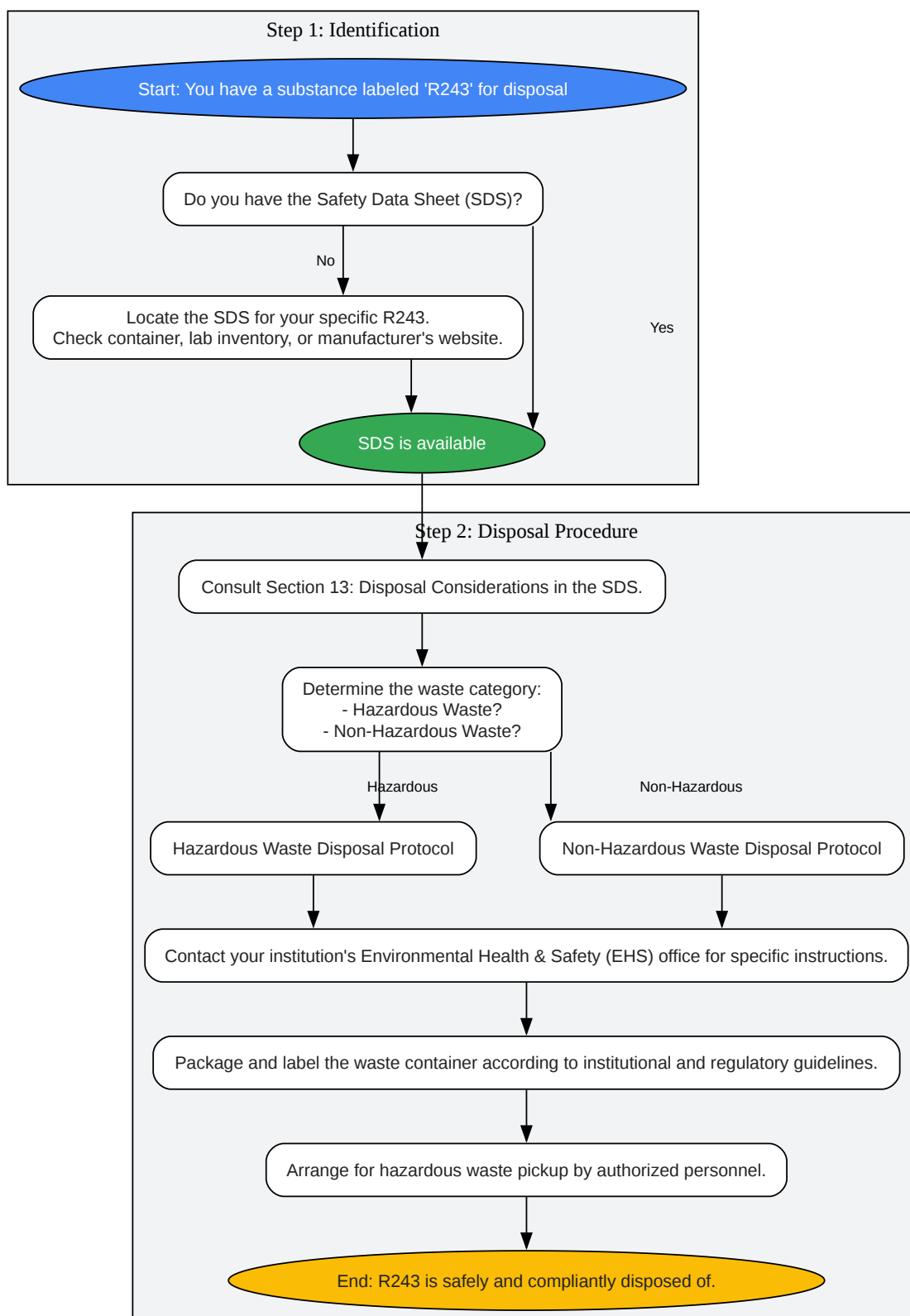
Below is a summary of potential substances that may be identified as "**R243**":

Identifier	Substance Name	Primary Use/Type	Known Hazards	CAS Number
R-243ca	1,3-Dichloro-1,2,2-trifluoropropane	Refrigerant (HCFC)	Ozone-depleting substance.	134237-43-7
AOBIOUS R243	7,8-Dihydro-7-[2-(tricyclo[3.3.1.1(3,7)]dec-1-yloxy)ethyl]-6H-1,3-dioxolo[4,5-g][1]benzoxazine	Chemical Reagent	Novel inhibitor of CCR8 signaling and chemotaxis. Specific hazards to be determined from SDS.	688352-84-3
C.I. Direct Red 243	C.I. Direct Red 243	Direct Dye	May cause eye, skin, and respiratory tract irritation.	86543-85-3
REH-243	Cycloaliphatic Polyamide	Curing Agent	May cause skin, eye, and respiratory irritation. Harmful if swallowed.	Not available
W243	Anaerobic Threadlocker	Adhesive	Causes skin and serious eye irritation. May cause an allergic skin reaction and respiratory irritation.	Not available
CLD243	Component of INTERLAC 665 LIGHT ORANGE	Paint Component	Flammable liquid and vapor. May cause cancer. May damage fertility or the unborn child.	Not available

Toxic to aquatic
life with long-
lasting effects.

Step 2: Follow the Disposal Workflow

Once you have identified the specific "**R243**" and have the corresponding SDS, you can proceed with the appropriate disposal procedure. The following workflow diagram illustrates the decision-making process for the safe disposal of "**R243**."



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Caption: Workflow for the safe disposal of a substance identified as **R243**.

Step 3: General Laboratory Chemical Disposal Procedures

While the specific disposal method for your "**R243**" will be dictated by its SDS, the following are general best practices for handling chemical waste in a laboratory setting.

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling chemical waste. This typically includes:

- Safety glasses or goggles.
- Chemical-resistant gloves.
- A lab coat.

Waste Segregation:

- Never mix different types of chemical waste unless explicitly instructed to do so by your institution's EHS department.
- Keep hazardous waste separate from non-hazardous waste.
- Segregate waste by compatibility to prevent dangerous reactions.

Container Management:

- Use only approved and appropriately labeled containers for chemical waste.
- Ensure containers are in good condition and have secure lids.
- Do not overfill waste containers.

Labeling:

- Clearly label all waste containers with the full chemical name(s) of the contents and the associated hazards.
- Follow your institution's specific labeling requirements.

Storage:

- Store chemical waste in a designated, well-ventilated, and secure area.
- Ensure secondary containment is used for liquid waste to prevent spills.

Disposal:

- Dispose of chemical waste through your institution's approved hazardous waste management program.
- Do not pour chemicals down the drain unless it has been explicitly approved by your EHS department for that specific chemical and concentration.

By following this structured approach, researchers, scientists, and drug development professionals can ensure the safe and compliant disposal of "**R243**" and all other laboratory chemicals, fostering a culture of safety and environmental responsibility.

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References

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- To cite this document: BenchChem. [Navigating the Disposal of R243: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15604284#r243-proper-disposal-procedures]

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